

# dodemorph acetate systemic fungicide application methods

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## Compound Focus: Dodemorph acetate

CAS No.: 31717-87-0

Cat. No.: S569962

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## Dodemorph Acetate Profile and Properties

The table below summarizes the key physicochemical and regulatory properties of **dodemorph acetate** for reference in experimental design.

Property	Value / Description	Source
Chemical Name	4-cyclododecyl-2,6-dimethylmorpholine acetate	[1]
IUPAC Name	acetic acid;4-cyclododecyl-2,6-dimethylmorpholine	[2]
Mode of Action	Systemic with protective and curative action; inhibits sterol biosynthesis (ergosterol) in fungal membranes.	[3] [1] [2]
FRAC Code	5 (Morpholines)	[3] [1]
Molecular Mass	341.53 g/mol	[1]
Water Solubility	746 mg/L (at 20°C, pH 7)	[1]
Log P (Partition Coefficient)	4.23 (High)	[1]

Property	Value / Description	Source
Formulation Example	Emulsifiable Concentrate (EC), 400 g/L	[4]
EU Approval Status	Approved until 30 November 2026	[1]

## Application Notes for Research and Development

For controlled environment studies and field trials, the following application guidelines can serve as a baseline.

Aspect	Protocol Details	Notes & Considerations
Target Pathogens	Powdery mildews, Rusts, <i>Alternaria</i> leaf spots	Primary efficacy against powdery mildews [4] [1].
Example Crops	Ornamentals (roses, carnations), cereals, fruits & vegetables	Not for use on cut flowers [4] [1].
Application Rate	2.0 - 2.5 mL product per liter of water (for 400 g/L EC)	Adjust based on disease pressure and plant growth stage [4].
Application Interval	10 - 14 days	Re-apply if conditions favor disease development [4].
Application Method	<b>Foliar spray</b> , ensuring thorough, uniform coverage of foliage.	Most common and effective method for systemic action [4].
Re-Entry Interval (REI)	12 hours	Minimum time before safe re-entry into treated area [4].
Phytotoxicity Warning	Do not spray under hot, sunny, and low humidity conditions.	Always conduct a compatibility/phytotoxicity test on a small area before large-scale application [4].

## Experimental Protocols for Efficacy Evaluation

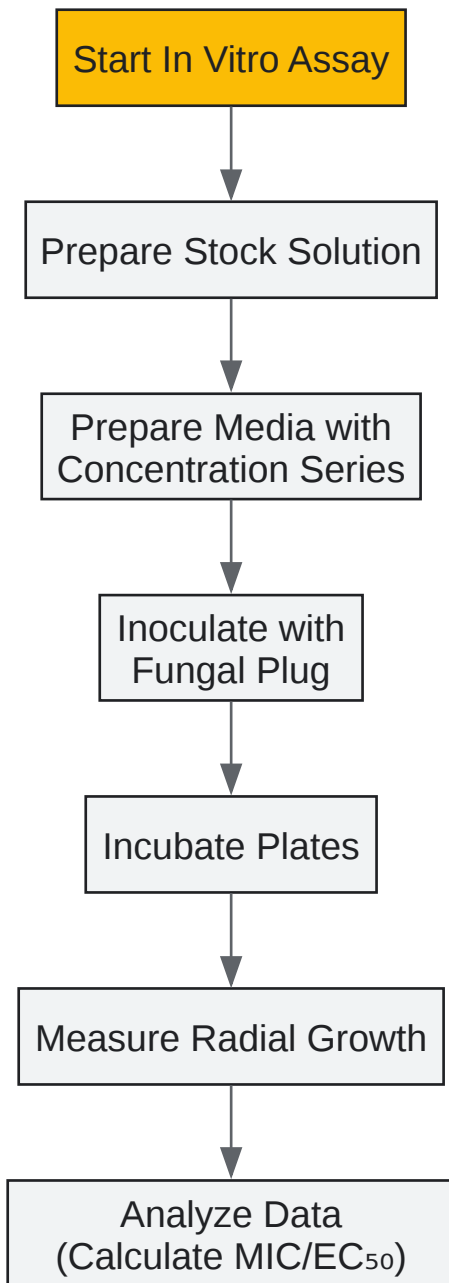
Here are detailed methodologies for evaluating the fungicidal activity of **dodemorph acetate** in a research setting.

### Protocol 1: In Vitro Antifungal Activity Assay

This protocol assesses the direct effect of **dodemorph acetate** on fungal growth.

- **Objective:** To determine the minimum inhibitory concentration (MIC) of **dodemorph acetate** against target fungi.
- **Materials:**
  - Pure standard of **dodemorph acetate**.
  - Potato Dextrose Agar (PDA) or other appropriate media.
  - Solvent (e.g., acetone, DMSO).
  - Sterile Petri dishes, culture tubes, and an aliquot of the target fungal pathogen.
- **Methodology:**
  - Prepare a stock solution of **dodemorph acetate** in a suitable solvent.
  - Incorporate the stock solution into molten, cooled PDA to create a concentration series (e.g., 0, 1, 5, 10, 50 mg/L). Ensure the final solvent concentration is non-fungotoxic.
  - Inoculate the center of each agar plate with a mycelial plug from an actively growing fungal culture.
  - Incubate plates at the optimal temperature for the pathogen.
  - Measure the radial growth of the fungus daily and compare to the control plates. The MIC is the lowest concentration that completely inhibits growth.
- **Data Analysis:** Plot fungal growth against log concentration to determine  $EC_{50}$  (effective concentration for 50% inhibition) values.

The following diagram illustrates the workflow for this in vitro assay:



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## Protocol 2: Curative and Protective Activity on Plants

This protocol evaluates the ability of **dodemorph acetate** to prevent and cure fungal infections in a controlled greenhouse setting.

- **Objective:** To compare the protective and curative efficacy of **dodemorph acetate** on plant tissues.
- **Materials:**

- Formulated product (e.g., 400 g/L EC) or pure standard.
- Potted plants (e.g., rose seedlings) at a susceptible growth stage.
- Spore suspension or infected plant material for the target pathogen.
- Precision sprayer or atomizer.
- **Methodology:**
  - **Protective Action:**
    - Apply the fungicide to healthy plants at the recommended rate.
    - After 24 hours, challenge the plants by inoculating with the pathogen.
    - Incubate plants under conditions conducive to disease development.
  - **Curative Action:**
    - Inoculate plants with the pathogen first.
    - After 24-48 hours (once symptoms begin to appear), apply the fungicide.
    - Incubate and monitor disease progression.
  - Include appropriate controls (e.g., untreated and inoculated, untreated and non-inoculated).
- **Data Analysis:**
  - After a set period (e.g., 7-14 days), assess disease severity using a standardized scale (e.g., 0-5 for leaf coverage).
  - Calculate efficacy using the Abbott formula: % Efficacy =  $(1 - (\text{Disease in treated} / \text{Disease in control})) * 100$ .

The following diagram illustrates the workflow for the plant-based assay:

## Safety and Environmental Considerations

Researchers must account for the following safety and environmental profiles when handling **dodemorph acetate** and designing field studies:

- **Toxicity and Hazards:** Classified as causing severe skin burns, serious eye damage, and may cause an allergic skin reaction. Suspected of damaging fertility or the unborn child (Reproductive toxicity, Category 2) [5].
- **Environmental Fate:**
  - **Soil Degradation:** Moderately persistent, with a typical laboratory DT<sub>50</sub> (time for 50% degradation) of 41 days [3].
  - **Stability in Waste:** A study on anaerobic digestion of biological waste found dodemorph to be stable, showing no significant degradation under various conditions [6]. This indicates potential for persistence in certain environments.
  - **Mobility:** Based on its physicochemical parameters, it is not expected to leach to groundwater [3].

## Conclusion

**Dodemorph acetate** remains a valuable tool for managing powdery mildew and other fungal diseases in ornamental and agricultural production systems. Its systemic action with both protective and curative properties, underpinned by its inhibition of ergosterol biosynthesis, provides effective disease control.

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## References

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